

An In-depth Technical Guide to the Physical Properties of 3-Benzylpyridine

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Compound of Interest

Compound Name: 3-Benzylpyridine

Cat. No.: B1203931

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Introduction

3-Benzylpyridine is a heterocyclic aromatic organic compound with the chemical formula $C_{12}H_{11}N$. It consists of a pyridine ring substituted with a benzyl group at the 3-position. This compound serves as a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries, due to its utility in the construction of more complex molecular architectures. A thorough understanding of its physical properties is essential for its effective handling, application in synthetic protocols, and for the characterization of its derivatives. This guide provides a comprehensive overview of the core physical properties of **3-Benzylpyridine**, detailed experimental protocols for their determination, and a logical workflow for its characterization.

Core Physical Properties

The physical characteristics of **3-Benzylpyridine** have been reported across various sources. A summary of these key quantitative data is presented below for easy comparison. It is important to note the variations in reported values, which can arise from differences in experimental conditions and sample purity.

Table 1: Summary of Physical Properties of **3-Benzylpyridine**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₁ N	[1][2][3][4][5]
Molecular Weight	169.22 g/mol	[1][2][3][5]
169.227 g/mol	[1]	
169.23 g/mol	[5][6]	
Appearance	Colorless to pale yellow liquid	[1]
White or Colorless to Light yellow powder to lump to clear liquid	[1]	
Off-white to yellow Solid	[3]	
Melting Point	-20 °C	[1]
34 °C	[3][6]	
29.0 to 33.0 °C		
Boiling Point	approx. 220-225 °C	[1]
287 °C	[6]	
286-287 °C	[3][4]	
Density	1.0610 g/cm ³	[3][7]
Refractive Index	1.5818 (estimate)	[3][7]
pKa	5.40 ± 0.10 (Predicted)	[1][3][7]
Solubility	Sparingly soluble in water; Soluble in organic solvents such as ethanol and ether.	[1]
Flash Point	30 °C	[3][4][7]

Experimental Protocols

The determination of the physical properties of a compound like **3-Benzylpyridine** follows established laboratory procedures. Below are detailed methodologies for key experiments.

Determination of Melting Point

The melting point is a critical indicator of a substance's purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample is crystalline)
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** If the **3-Benzylpyridine** sample is solid, ensure it is dry and finely powdered. A small amount is crushed into a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** The open end of a capillary tube is tapped into the powdered sample, packing a small amount (2-3 mm in height) into the sealed end. The tube is then tapped gently on a hard surface or dropped through a long glass tube to compact the sample at the bottom.
- **Measurement:** The loaded capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear

liquid is recorded as the end of the melting range. A pure substance will have a sharp melting range of 1-2 °C.

Determination of Boiling Point

Simple distillation is a standard method for determining the boiling point of a liquid and can also serve as a purification step.^[8]

Apparatus:

- Round-bottom flask (50 mL)
- Distillation head (still head) with a condenser
- Thermometer and adapter
- Receiving flask
- Heating mantle or oil bath
- Boiling chips
- Clamps and stands

Procedure:

- **Apparatus Setup:** A simple distillation apparatus is assembled.^[8] Approximately 10-15 mL of **3-Benzylpyridine** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Thermometer Placement:** The thermometer is positioned in the distillation head so that the top of the mercury bulb is level with the bottom of the side arm leading to the condenser. This ensures an accurate reading of the vapor temperature.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor will rise and surround the thermometer bulb.

- Observation: The temperature will rise and then stabilize as the vapor condenses in the condenser and drips into the receiving flask. This stable temperature is recorded as the boiling point.
- Data Collection: The atmospheric pressure should be recorded, as the boiling point is pressure-dependent. If the pressure is not at standard atmospheric pressure (760 mmHg), a correction may be necessary.

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer (a small glass flask of a specific, accurately known volume) or a graduated cylinder and an analytical balance.
- Analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure using a Pycnometer:

- Mass of Empty Pycnometer: The clean, dry pycnometer is weighed accurately on an analytical balance.
- Filling the Pycnometer: The pycnometer is filled with **3-Benzylpyridine**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- Temperature Equilibration: The filled pycnometer is placed in a water bath at a constant, known temperature (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium.
- Mass of Filled Pycnometer: The pycnometer is removed from the bath, dried, and weighed again.

- Calculation: The mass of the **3-Benzylpyridine** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much light bends, or refracts, when it enters a substance. It is a characteristic property that is also indicative of purity.

Apparatus:

- Refractometer (e.g., Abbe refractometer)
- Constant temperature water bath
- Dropper or pipette
- Lens paper and a suitable solvent (e.g., ethanol or acetone)

Procedure:

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: A few drops of **3-Benzylpyridine** are placed on the prism of the refractometer using a clean dropper.
- Measurement: The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Reading: The refractive index is read from the instrument's scale. The temperature at which the measurement is taken must be recorded, as the refractive index is temperature-dependent. This is typically done at 20 °C (n_D^{20}).

Determination of Solubility

A qualitative assessment of solubility is fundamental for understanding the compound's behavior in various solvent systems.[\[9\]](#)

Apparatus:

- Test tubes and a test tube rack
- Spatula or dropper
- Vortex mixer (optional)
- Various solvents (e.g., water, ethanol, diethyl ether, hexane, toluene)

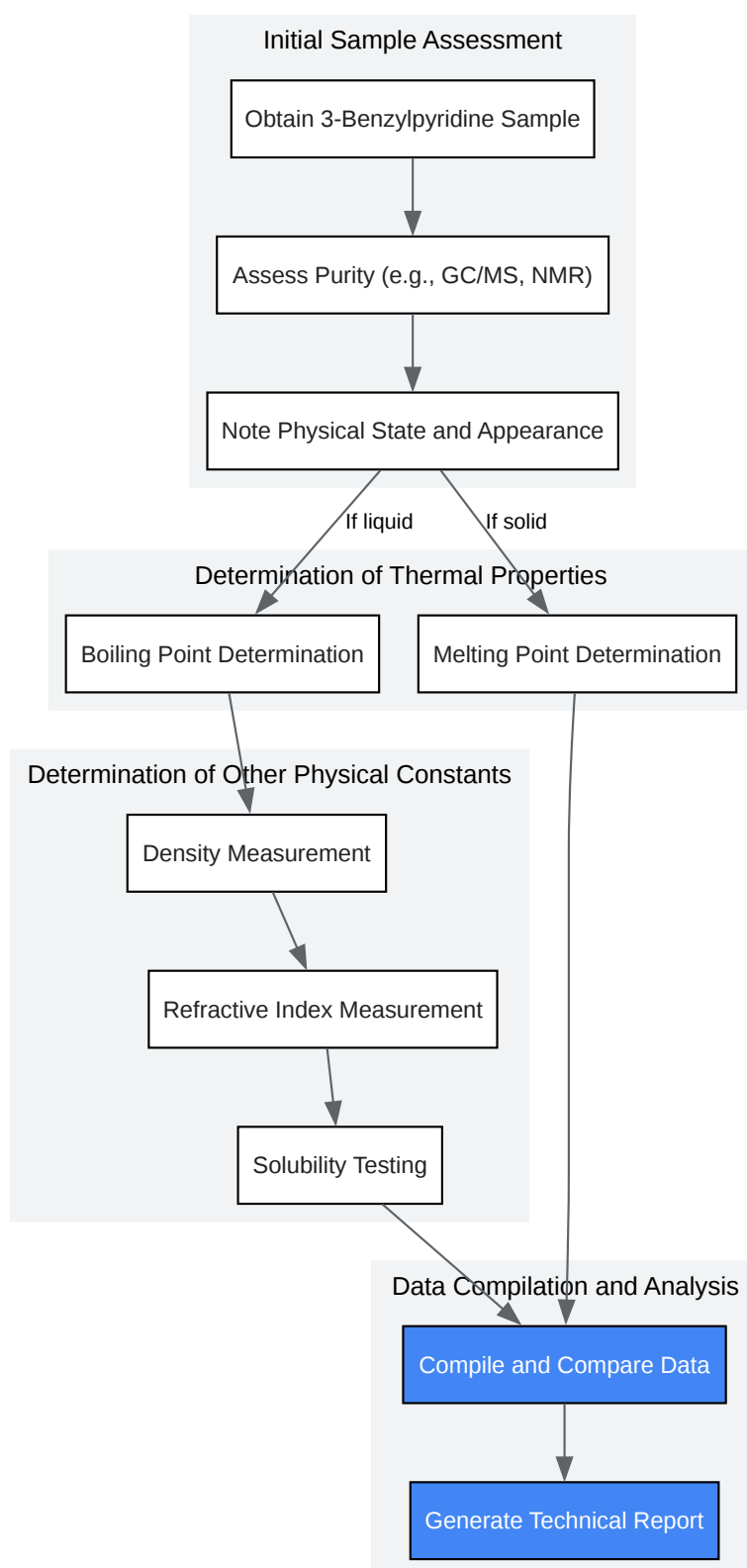
Procedure:

- **Sample and Solvent:** A small, measured amount of **3-Benzylpyridine** (e.g., 50 mg or a few drops) is placed in a test tube.
- **Solvent Addition:** A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- **Mixing:** The mixture is agitated thoroughly (e.g., by flicking the test tube or using a vortex mixer) for a minute or two.
- **Observation:** The mixture is observed to determine if the solute has completely dissolved. If it has, the compound is classified as soluble. If a significant portion remains undissolved, it is classified as sparingly soluble or insoluble.
- **Systematic Testing:** This process is repeated with a range of solvents of varying polarities to build a solubility profile.

Visualizations

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of an organic compound such as **3-Benzylpyridine**.



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Caption: Workflow for the characterization of **3-Benzylpyridine**'s physical properties.

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